

Operational Guide: Safe Handling & Disposal of 5-Fluoro-4-mercapto-2-hydroxypyrimidine

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Compound of Interest

Compound Name: 5-Fluoro-4-mercapto-2-hydroxypyrimidine

CAS No.: 671-41-0

Cat. No.: B1621857

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Executive Summary & Chemical Profile

Do not treat this compound as a standard organic intermediate. **5-Fluoro-4-mercapto-2-hydroxypyrimidine** (CAS related to 5-Fluoro-4-thiouracil) presents a dual-hazard profile: cytotoxicity inherent to fluorinated pyrimidines and high reactivity/stench associated with the mercapto (thiol) group.

Effective disposal requires a strict segregation strategy. You must prevent the release of Hydrogen Fluoride (HF) during thermal destruction and avoid uncontrolled exothermic reactions with oxidizers during benchtop neutralization.

Chemical Identity & Properties

Property	Detail	Operational Implication
Chemical Name	5-Fluoro-4-mercapto-2-hydroxypyrimidine	Also known as 5-Fluoro-4-thiouracil (tautomer).
Molecular Formula	C ₄ H ₃ FN ₂ OS	Contains Fluorine (F) and Sulfur (S).
Primary Hazards	Acute Tox.[1][2][3][4] (Oral/Dermal), Skin Irritant, Stench	Treat as a Potentially Highly Potent Compound (PHPC).
Reactivity	Thiol group (-SH)	Incompatible with strong oxidizers (Bleach, H ₂ O ₂) in bulk.
Solubility	Soluble in basic aqueous solutions	pH adjustment affects solubility and volatility.

Critical Safety & Containment (The "Why" and "How")

The Permeation Defense

Standard nitrile gloves are insufficient for prolonged contact with thiolated fluorocarbons in solution. The lipophilic nature of the thiol group accelerates permeation through thin nitrile.

- Protocol: Use Double-Gloving.
 - Inner Layer: 4 mil Nitrile (Tactility).
 - Outer Layer: 5-8 mil Extended Cuff Nitrile or Laminate (Permeation barrier).
 - Rationale: This creates a "breakthrough time" buffer. If the outer glove is compromised, the inner glove protects the skin during immediate doffing.

Respiratory & Engineering Controls

The mercapto group releases volatile odors detectable at ppb levels.

- **Mandatory:** All handling must occur within a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.
- **Prohibited:** Do not handle on open benchtops. The "stench" is not just a nuisance; it indicates exposure.

Waste Disposal Workflows

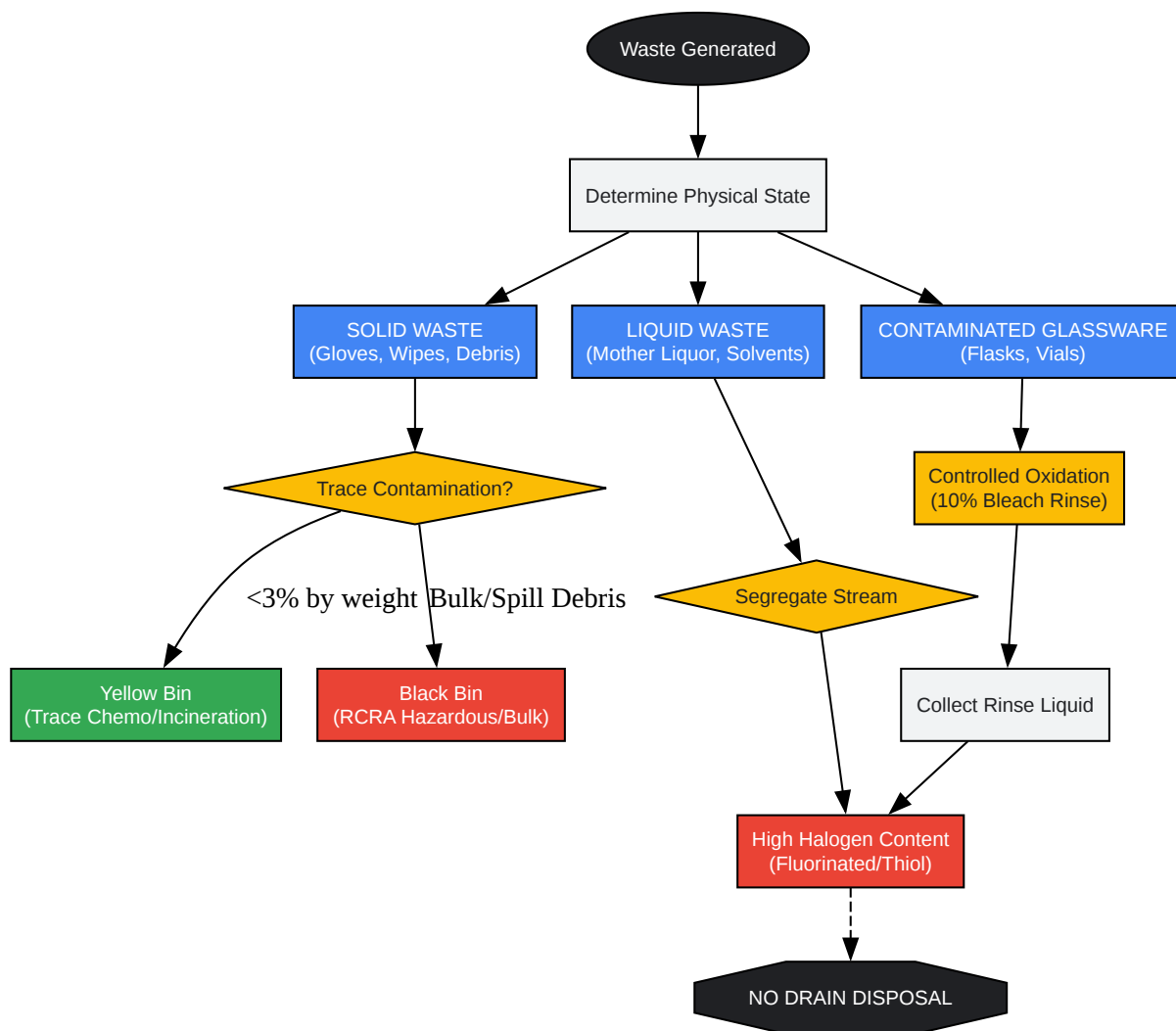
The "Oxidation Trap" (Crucial Warning)

A common lab error is neutralizing thiol waste by pouring it directly into a bleach bath.

- **Risk:** The reaction between concentrated thiols and hypochlorite is highly exothermic and can generate toxic sulfur/chlorine byproducts.
- **Correct Procedure:** Bleach is used only for surface decontamination of trace residues (glassware), never for bulk liquid waste treatment.

Waste Stream Decision Matrix

Follow this logic to determine the correct disposal path.



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Figure 1: Decision matrix for segregating **5-Fluoro-4-mercapto-2-hydroxypyrimidine** waste streams. Note the strict prohibition of drain disposal.

Detailed Protocols

Protocol A: Solid Waste (Dry)

- Segregation: Collect all contaminated gloves, paper towels, and weighing boats.
- Packaging: Place in a clear polyethylene bag (minimum 4 mil).
- Sealing: Goose-neck seal the bag with tape to prevent thiol odor leakage.
- Disposal: Place the sealed bag into the RCRA Hazardous Waste Container (often Black Bin for bulk toxics or Yellow Bin for trace chemotherapy waste, depending on local EHS classification).
 - Note: Ensure the waste manifest lists "Fluorinated Organic Solids" to alert the incineration facility.

Protocol B: Liquid Waste (Bulk)

- Container: Use a High-Density Polyethylene (HDPE) carboy. Glass is acceptable but poses a breakage risk.
- Labeling: Label as "Hazardous Waste: Toxic, Stench, Halogenated." Explicitly list "Contains Organic Fluorine and Thiols."
- pH Control: Maintain the solution at pH 7–9 if possible. Acidic conditions can increase the volatility of the thiol and potentially release HF if moisture is present.
- Storage: Store in a secondary containment tray inside a ventilated cabinet until pickup.

Protocol C: Glassware Decontamination (Odor Control)

Use this ONLY for empty glassware with trace residue.

- Preparation: Prepare a 10% Sodium Hypochlorite (Bleach) solution in the fume hood.
- Oxidation: Gently rinse the glassware with the bleach solution. Allow it to sit for 15 minutes. This oxidizes the mercapto group (removing the smell) and degrades the cytosine ring structure.
- Collection: Pour the used bleach rinse into the Liquid Waste Carboy (Protocol B). Do not pour down the drain.

- Final Wash: Wash glassware with soap and water as normal.

Emergency Spill Response

If a spill occurs outside the fume hood:

- Evacuate & Isolate: The stench will travel fast. Evacuate the immediate area.
- PPE Up: Don double gloves, safety goggles, and a half-face respirator with Organic Vapor/Acid Gas cartridges (Yellow/Magenta combo).
- Contain: Cover the spill with an absorbent pad or vermiculite.
- Neutralize (Surface): Apply a mild oxidant (e.g., dilute bleach or commercial thiol neutralizer) to the absorbent material to suppress odor.
- Collect: Scoop material into a wide-mouth jar, seal tightly, and label as Hazardous Waste.

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